

# Physicochemical Properties of Pentanamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentanamide

Cat. No.: B147674

[Get Quote](#)

**Pentanamide** is a primary amide derived from pentanoic acid.<sup>[1][2]</sup> Its solubility characteristics are a critical aspect of its application in various chemical and biological systems.<sup>[1]</sup> A summary of its key properties is presented below.

Property	Value	Source
CAS Number	626-97-1	<sup>[1][3]</sup>
Molecular Formula	C <sub>5</sub> H <sub>11</sub> NO	<sup>[1][3]</sup>
Molecular Weight	101.15 g/mol	<sup>[1][4]</sup>
Appearance	White, shiny powder or flakes	<sup>[5][6][7]</sup>
Melting Point	101-106 °C	<sup>[5][8]</sup>
Boiling Point	232.3 °C at 760 mmHg	<sup>[8]</sup>
Density	0.904 g/cm <sup>3</sup>	<sup>[8]</sup>
LogP (Octanol/Water)	0.36 - 1.36	<sup>[8][9]</sup>
Water Solubility	Soluble (almost transparency)	<sup>[5][6][7][8][10][11]</sup>

## Understanding the Solubility of Pentanamide

The solubility of **pentanamide** in water is a result of the interplay between its hydrophilic amide group and its hydrophobic alkyl chain. While specific quantitative data is not abundant in

publicly available literature, the compound is generally described as moderately to readily soluble in water.[1][3][5][8]

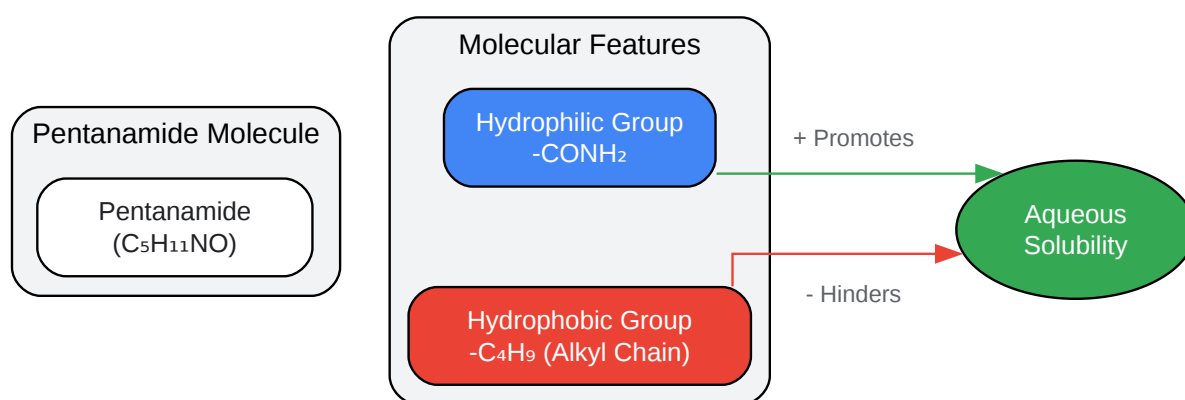
## Key Influencing Factors

**Hydrogen Bonding:** The primary driver for the aqueous solubility of amides is their ability to form hydrogen bonds with water.[12][13] The amide group (-CONH<sub>2</sub>) of **pentanamide** can act as both a hydrogen bond donor (via the N-H bonds) and a hydrogen bond acceptor (via the carbonyl oxygen's lone pairs).[13][14] This allows it to integrate into the hydrogen-bonding network of water.[13][14]

**Alkyl Chain Length:** The five-carbon chain (pentyl group) is a hydrophobic component. As the length of the carbon chain in amides increases, the hydrophobic character of the molecule becomes more dominant, leading to a general decrease in water solubility.[1][15]

**Pentanamide's** moderate solubility reflects a balance between its hydrophilic amide head and its relatively short hydrophobic tail.[1]

**Temperature:** For most solids dissolving in liquids, solubility tends to increase with temperature.[1] This is because the dissolution process is often endothermic, and applying heat provides the energy needed to overcome the lattice energy of the solid and the intermolecular forces between solvent molecules.



[Click to download full resolution via product page](#)

Factors influencing the aqueous solubility of **pentanamide**.

## Molecular Interactions

The fundamental mechanism of dissolution involves the interaction of **pentanamide** with surrounding water molecules. The polar amide group readily forms hydrogen bonds, while the nonpolar alkyl chain interacts with water through weaker London dispersion forces, causing some disruption of water's hydrogen-bonded structure.

Hydrogen bonding between **pentanamide** and water molecules.

## Experimental Determination of Solubility

Accurate determination of solubility is crucial for drug development and formulation.<sup>[16]</sup> The Shake-Flask method is a gold-standard technique for measuring thermodynamic solubility, while turbidimetric methods offer a higher-throughput alternative for kinetic solubility, often used in early drug discovery.<sup>[16][17]</sup>

### Protocol: Shake-Flask Method

The shake-flask method, established by Higuchi and Connors, is considered the most reliable technique for determining thermodynamic solubility.<sup>[16]</sup>

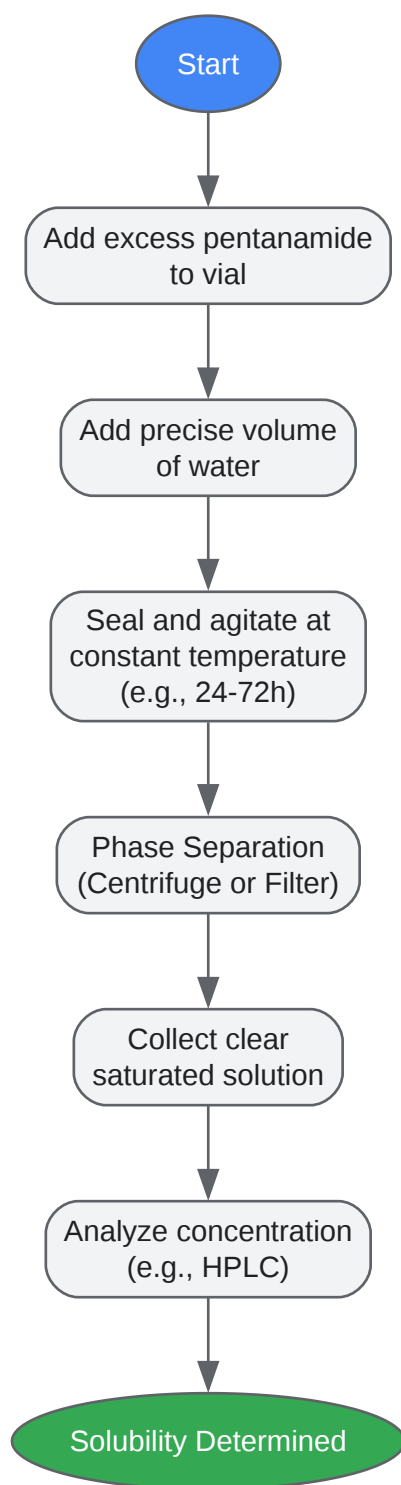
Objective: To determine the equilibrium concentration of a solute in a solvent at a specific temperature.

Materials:

- **Pentanamide** (certified reference material)
- High-purity water (e.g., Milli-Q or equivalent)
- Glass vials with screw caps
- Constant temperature shaker/incubator
- Centrifuge or filtration system (e.g., 0.22 µm syringe filters)
- Analytical instrument for concentration measurement (e.g., HPLC-UV, LC-MS)
- Calibrated analytical balance and pH meter

#### Procedure:

- **Preparation:** Add an excess amount of **pentanamide** to a glass vial to ensure that a solid phase remains at equilibrium. The exact amount should be sufficient to create a saturated solution.
- **Solvent Addition:** Add a precise volume of water to the vial.
- **Equilibration:** Seal the vials and place them in a shaker incubator set to a constant temperature (e.g., 25 °C or 37 °C). Agitate the mixture for a predetermined period (typically 24-72 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature to let the excess solid settle. Separate the saturated solution from the undissolved solid via centrifugation or filtration. This step is critical to avoid including solid particles in the sample for analysis.
- **Analysis:** Accurately dilute an aliquot of the clear supernatant and determine the concentration of dissolved **pentanamide** using a validated analytical method like HPLC.
- **Calculation:** The measured concentration represents the solubility of **pentanamide** at the specified temperature. The experiment should be repeated at least in triplicate to ensure reproducibility.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. Pentanamide | C<sub>5</sub>H<sub>11</sub>NO | CID 12298 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 626-97-1: Pentanamide | CymitQuimica [cymitquimica.com]
- 4. aobious.com [aobious.com]
- 5. Pentanamide | 626-97-1 [chemicalbook.com]
- 6. Page loading... [guidechem.com]
- 7. 626-97-1 CAS MSDS (Pentanamide) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Pentanamide | 626-97-1 | lookchem [lookchem.com]
- 9. Pentanamide(626-97-1) MSDS Melting Point Boiling Point Density Storage Transport [chemicalbook.com]
- 10. Pentanamide ; , CasNo.626-97-1 Career Henan Chemical Co China (Mainland) [henankerui.lookchem.com]
- 11. echemi.com [echemi.com]
- 12. solubilityofthings.com [solubilityofthings.com]
- 13. Amide - Wikipedia [en.wikipedia.org]
- 14. webhome.auburn.edu [webhome.auburn.edu]
- 15. scienceready.com.au [scienceready.com.au]
- 16. researchgate.net [researchgate.net]
- 17. moglen.law.columbia.edu [moglen.law.columbia.edu]
- To cite this document: BenchChem. [Physicochemical Properties of Pentanamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147674#pentanamide-solubility-in-water]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)